

Futokadsurin C: A Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: *Futokadsurin C*

Cat. No.: *B15593424*

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An In-depth Exploration of the Chemical Architecture and Biological Significance of a Promising Natural Product

Introduction

Futokadsurin C is a naturally occurring bioactive compound that has garnered interest within the scientific community. This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, providing a detailed overview of **Futokadsurin C**'s chemical structure, properties, and potential therapeutic applications. The information presented herein is curated from scientific literature to facilitate a deeper understanding and further investigation of this intriguing molecule.

Chemical Structure and Properties

Futokadsurin C belongs to the class of lignans, a diverse group of polyphenolic compounds found in plants. The precise chemical structure of **Futokadsurin C** has been elucidated through extensive spectroscopic analysis, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry.

Table 1: Chemical Properties of **Futokadsurin C**

Property	Value
Molecular Formula	C ₂₁ H ₂₄ O ₅ [1]
Molecular Weight	356.41 g/mol [1]
Appearance	Reported as a white powder
Solubility	Soluble in methanol, ethanol, and other organic solvents
Melting Point	Not available in the reviewed literature

The core of **Futokadsurin C** features a dibenzocyclooctadiene skeleton, a characteristic feature of many bioactive lignans isolated from plants of the Kadsura and Piper genera. The specific arrangement of substituents on this core structure is crucial for its biological activity.

Biological Activity and Potential Applications

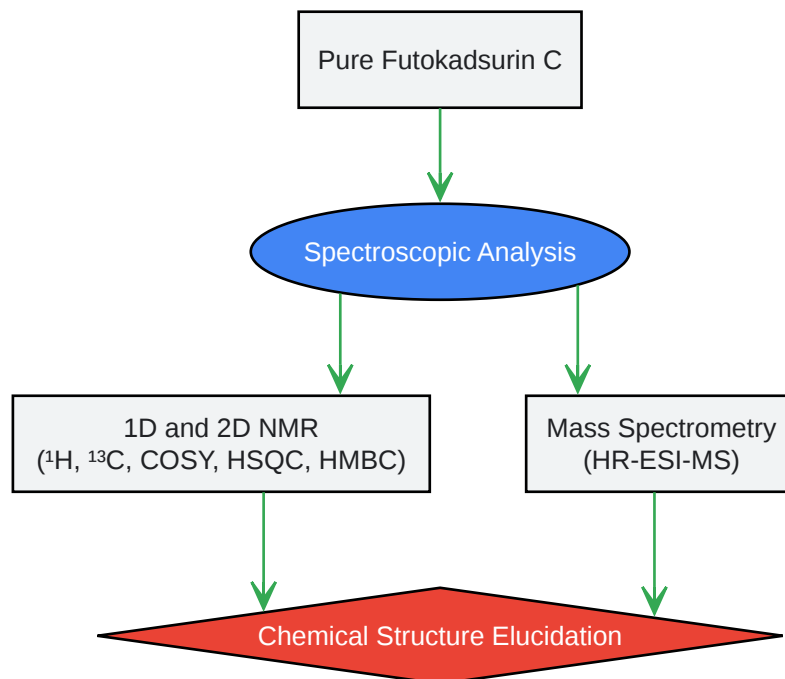
Lignans isolated from the Kadsura genus are known to possess a wide range of biological activities, including anti-inflammatory, antiviral, and cytotoxic effects. While specific in-depth biological studies on **Futokadsurin C** are limited in the publicly available literature, related compounds from Piper futokadsura have demonstrated notable pharmacological properties. These include futoxide, futoenone, futoquinol, and futoamide, which have been investigated for their potential health benefits. The structural similarity of **Futokadsurin C** to these compounds suggests it may share a similar spectrum of bioactivity.

Further research is warranted to fully elucidate the pharmacological profile of **Futokadsurin C** and to explore its potential as a lead compound in drug discovery programs.

Experimental Protocols

The isolation and characterization of **Futokadsurin C** involve standard laboratory techniques for natural product chemistry. While a specific, detailed experimental protocol for **Futokadsurin C** is not readily available, a general workflow can be inferred from studies on related compounds.

General Isolation and Purification Workflow



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References

- 1. tandfonline.com [tandfonline.com]
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